

CTPI-2 degradation and storage conditions

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Compound of Interest

Compound Name: CTPI-2

Cat. No.: B1666463

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CTPI-2 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the handling, storage, and use of **CTPI-2**, a third-generation mitochondrial citrate carrier SLC25A1 inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **CTPI-2** and what is its primary mechanism of action?

A1: **CTPI-2** is a selective inhibitor of the mitochondrial citrate transporter, also known as Solute Carrier Family 25 Member 1 (SLC25A1), with a dissociation constant (KD) of 3.5 μM .^{[1][2][3]} Its primary mechanism involves blocking the transport of citrate from the mitochondria to the cytoplasm. This inhibition disrupts several metabolic pathways, including glycolysis, lipogenesis, and gluconeogenesis.^{[4][5][6]} **CTPI-2** has demonstrated anti-tumor and anti-inflammatory properties in preclinical studies.^{[3][7]}

Q2: What are the recommended storage conditions for **CTPI-2**?

A2: Proper storage is crucial to maintain the stability and activity of **CTPI-2**. Recommendations vary depending on whether the compound is in solid form or dissolved in a solvent. For detailed storage durations and temperatures, please refer to the data table below. To prevent degradation, it is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.^[1]

Q3: How should I prepare **CTPI-2** stock and working solutions?

A3: **CTPI-2** is soluble in dimethyl sulfoxide (DMSO) and ethanol.[2] For in vitro experiments, a stock solution in fresh, moisture-free DMSO is recommended.[1] For in vivo studies, it is advised to prepare the working solution fresh on the day of use.[4] If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[4]

Q4: Is **CTPI-2** sensitive to light or other environmental factors?

A4: While specific photostability studies are not readily available, it is good laboratory practice to protect all research compounds from direct light. The material safety data sheet (MSDS) for **CTPI-2** advises keeping the container tightly sealed in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[4] It is also noted to be incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[4]

Q5: What are the known downstream effects of **CTPI-2** treatment in experimental models?

A5: In various preclinical models, **CTPI-2** has been shown to:

- Inhibit the proliferation of cancer cells and sensitize them to chemotherapy.[2]
- Regulate glycolysis and limit the metabolic plasticity of cancer stem cells.[2][5]
- Prevent steatohepatitis and normalize glucose tolerance in models of non-alcoholic fatty liver disease (NAFLD).[6][8]
- Reduce levels of pro-inflammatory cytokines like IL-6 and increase anti-inflammatory cytokines like IL-4 and IL-10.[4][6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no activity of CTPI-2 in my experiment.	Improper storage leading to degradation.	Verify that CTPI-2 has been stored according to the recommendations (see data table). If in solution, ensure it was stored at the correct temperature and for the appropriate duration. Use a fresh aliquot or a newly prepared solution.
Repeated freeze-thaw cycles of the stock solution.	Always aliquot stock solutions into single-use volumes to avoid multiple freeze-thaw cycles.	
Incorrect solvent or solubility issues.	Ensure you are using a recommended solvent like DMSO or ethanol. ^[2] If you observe precipitation, try gentle warming or sonication. For quantitative experiments, ensure the compound is fully dissolved.	
Precipitation observed in my CTPI-2 working solution.	Exceeding the solubility limit of CTPI-2 in the chosen solvent or buffer.	Check the maximum concentration of CTPI-2 in your solvent (see data table). You may need to adjust the concentration or the composition of your experimental buffer.
Use of old or water-containing DMSO.	Moisture-absorbing DMSO can reduce the solubility of CTPI-2. ^[1] Always use fresh, anhydrous DMSO for preparing stock solutions.	

Inconsistent results between experiments.

Degradation of CTPI-2 working solution.

For in vivo experiments, it is strongly recommended to prepare the working solution fresh for each experiment.^[4]
For in vitro assays, avoid storing diluted working solutions for extended periods.

Inaccurate concentration of the stock solution.

Ensure accurate weighing of the compound and precise volume measurements when preparing stock solutions. The molecular weight of CTPI-2 is 356.74 g/mol.^[2]

Data Presentation

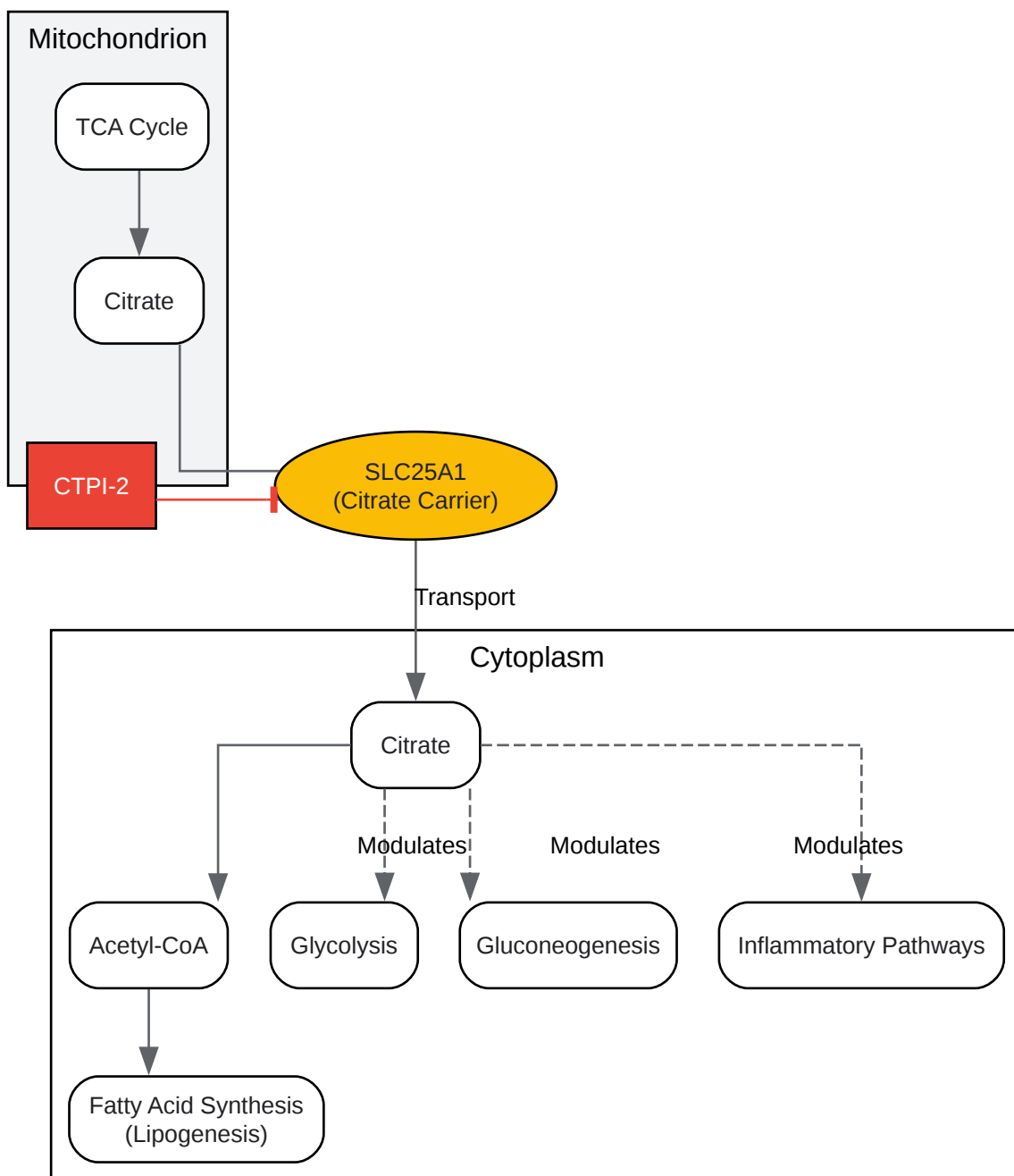
Table 1: Storage and Solubility of **CTPI-2**

Form	Storage Temperature	Duration of Stability	Solvent	Maximum Concentration	Reference
Powder	-20°C	≥ 4 years	N/A	N/A	^[8]
Powder	-20°C	3 years	N/A	N/A	^[1]
In Solvent	-80°C	1 year	DMSO	71 mg/mL (199.02 mM)	^{[1][4]}
In Solvent	-20°C	1 to 6 months	DMSO	71 mg/mL (199.02 mM)	^{[1][4]}
In Solvent	Not specified	Not specified	Ethanol	7.13 mg/mL (20 mM)	^[2]

Experimental Protocols & Visualizations

CTPI-2 Signaling Pathway

The following diagram illustrates the mechanism of action of **CTPI-2**. By inhibiting the mitochondrial citrate carrier (SLC25A1), **CTPI-2** prevents the export of citrate from the mitochondrial matrix to the cytoplasm. This has several downstream consequences, including the disruption of fatty acid synthesis (lipogenesis) and the modulation of glucose metabolism.

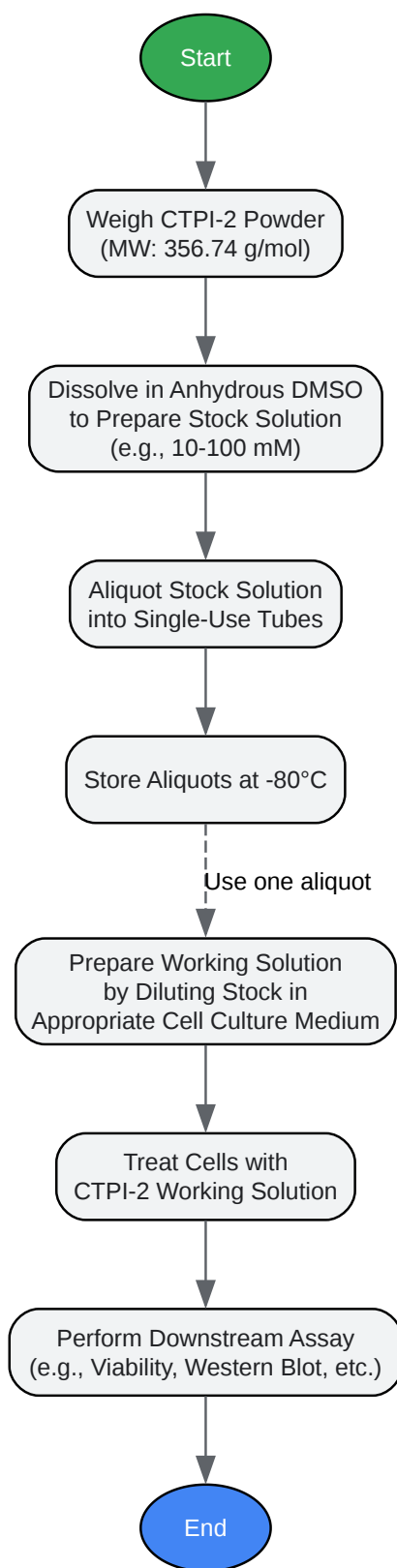


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Caption: CTPI-2 inhibits SLC25A1, blocking citrate transport.

Experimental Workflow for CTPI-2

This workflow provides a general protocol for the preparation and use of **CTPI-2** in a typical cell-based assay.



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Caption: Recommended workflow for preparing and using **CTPI-2**.

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Address: 3281 E Guasti Rd

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Email: info@benchchem.com